

# In-depth Technical Guide: 6,6dimethoxyhexanoic acid

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Compound of Interest

Compound Name: 6,6-dimethoxyhexanoic Acid

Cat. No.: B15496078

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CAS Number: 153706-85-5 IUPAC Name: 6,6-dimethoxyhexanoic acid

#### Introduction

**6,6-dimethoxyhexanoic acid** is an organic compound and a derivative of hexanoic acid. This technical guide provides a summary of its identification, properties, and a theoretical synthesis pathway. It is important to note that while the compound is listed in chemical databases, there is a notable scarcity of in-depth technical and experimental data in publicly accessible scientific literature. This guide is intended for researchers, scientists, and professionals in drug development who may be interested in this molecule.

## **Chemical and Physical Properties**

The following table summarizes the available quantitative data for **6,6-dimethoxyhexanoic acid**. Much of the data is predicted due to the limited experimental information available.



| Property          | Value                                      | Source |
|-------------------|--|--------|
| CAS Number        | 153706-85-5                                | [1]    |
| Molecular Formula | C8H16O4                                    | [1]    |
| Molecular Weight  | 176.21 g/mol                               | -      |
| IUPAC Name        | 6,6-dimethoxyhexanoic acid                 | -      |
| Boiling Point     | 265.2 ± 30.0 °C (Predicted)                | -      |
| Density           | 1.046 ± 0.06 g/cm <sup>3</sup> (Predicted) | -      |
| рКа               | 4.76 ± 0.10 (Predicted)                    | -      |

### **Experimental Protocols**

A detailed, peer-reviewed experimental protocol for the synthesis of **6,6-dimethoxyhexanoic acid** is not readily available in the scientific literature. However, a plausible synthetic route can be proposed based on standard organic chemistry reactions. The most logical approach would be the acetalization of the corresponding aldehyde, 6-oxohexanoic acid.

#### Theoretical Synthesis Protocol:

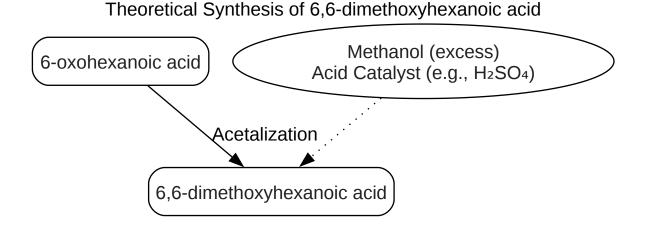
- Starting Material: 6-oxohexanoic acid.
- Reagents: Methanol (as both reactant and solvent), and a catalytic amount of a strong acid (e.g., sulfuric acid or p-toluenesulfonic acid).
- Reaction: The 6-oxohexanoic acid would be dissolved in an excess of methanol. The acid catalyst would then be added to the solution.
- Mechanism: The acid catalyst protonates the carbonyl oxygen of the aldehyde group, making
  the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by methanol.
  This process occurs twice, with the elimination of a water molecule, to form the dimethyl
  acetal.
- Work-up and Purification: The reaction would likely be neutralized with a weak base,
   followed by removal of the excess methanol under reduced pressure. The resulting crude



product would then be purified, potentially through extraction and column chromatography, to isolate the pure **6,6-dimethoxyhexanoic acid**.

### **Logical Relationships and Workflows**

Below is a diagram illustrating the theoretical synthesis workflow for **6,6-dimethoxyhexanoic acid** from 6-oxohexanoic acid.



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Caption: A diagram showing the theoretical synthesis of **6,6-dimethoxyhexanoic acid**.

## **Signaling Pathways and Biological Activity**

There is no available information in the scientific literature regarding any signaling pathways in which **6,6-dimethoxyhexanoic acid** is involved. Furthermore, its biological activity and potential applications in drug development have not been described in published research. The lack of data in these areas suggests that the compound is likely not widely studied or utilized in biological or pharmaceutical research at this time.

### Conclusion

**6,6-dimethoxyhexanoic acid** is a known chemical compound with the CAS number 153706-85-5. While its basic chemical properties can be found in several databases, there is a significant lack of in-depth technical information, including detailed experimental protocols for its synthesis, comprehensive physicochemical data, and any information on its biological



activity or potential applications. For researchers and scientists, this represents an area where further investigation is needed to fully characterize this molecule and explore its potential uses.

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#### References

- 1. Page loading... [guidechem.com]
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